

Technical Guide: o-Tolyl-acetyl Chloride

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Compound of Interest

Compound Name: *o-Tolyl-acetyl chloride*

Cat. No.: *B159740*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **o-tolyl-acetyl chloride** (2-(*o*-tolyl)acetyl chloride), a key reagent in organic synthesis and drug discovery. This document details its physicochemical properties, synthesis, reactivity, and safety protocols, presenting data in a structured format for ease of reference.

Physicochemical Properties

o-Tolyl-acetyl chloride is a reactive acyl chloride used to introduce the *o*-tolylacetyl moiety into molecules. Its properties are summarized below.

Property	Value	Reference
Molecular Weight	168.62 g/mol	
Molecular Formula	C ₉ H ₉ ClO	
CAS Number	10166-09-3	
Appearance	Colorless to light yellow clear liquid	
Boiling Point	84 °C @ 1.5 mmHg	
Density	1.146 g/cm ³ (predicted)	
Synonyms	2-(o-tolyl)acetyl chloride, 2-Methylphenylacetyl chloride, o-Methylphenylacetyl chloride	

Synthesis

o-Tolyl-acetyl chloride is typically synthesized from o-tolylacetic acid by treatment with a chlorinating agent, such as thionyl chloride (SOCl₂). The reaction proceeds via a nucleophilic acyl substitution mechanism.

Experimental Protocol: Synthesis of o-Tolyl-acetyl Chloride

This protocol is adapted from the synthesis of a structurally similar acyl chloride.[\[1\]](#)

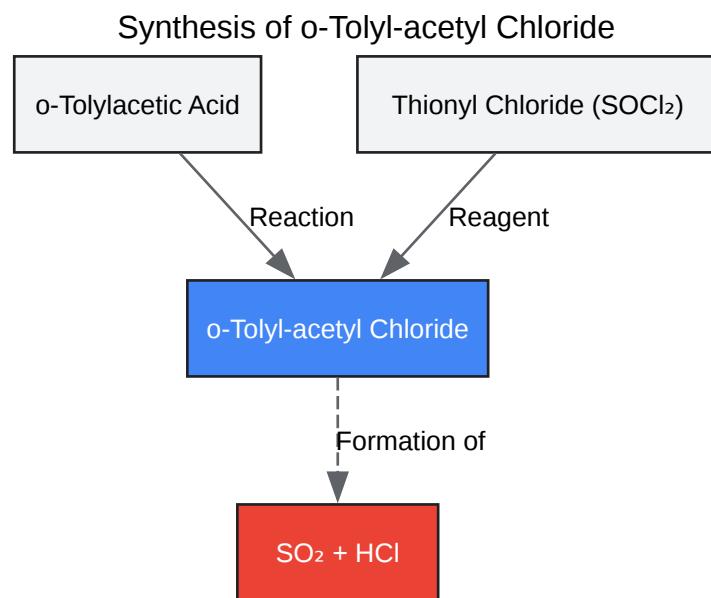
Materials:

- o-Tolylacetic acid
- Thionyl chloride (SOCl₂)
- Dry dichloromethane (DCM, as solvent if necessary)
- Round-bottomed flask

- Reflux condenser with a gas outlet to a scrubbing system (to neutralize HCl and SO₂ byproducts)
- Magnetic stirrer and stir bar
- Heating mantle
- Vacuum source for distillation

Procedure:

- In a dry round-bottomed flask equipped with a magnetic stir bar and a reflux condenser, add o-tolylacetic acid.
- Slowly add an excess of thionyl chloride (approximately 2 equivalents) to the flask. The reaction can be performed neat or in an inert solvent like dry dichloromethane.
- Heat the reaction mixture to reflux (the temperature of the oil bath can be set to around 80-90 °C) for 2-3 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).[\[2\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Excess thionyl chloride is removed by distillation, initially at atmospheric pressure, followed by vacuum distillation to obtain the crude **o-tolyl-acetyl chloride**.[\[1\]](#) For sensitive subsequent reactions, further purification by fractional distillation under reduced pressure may be necessary.



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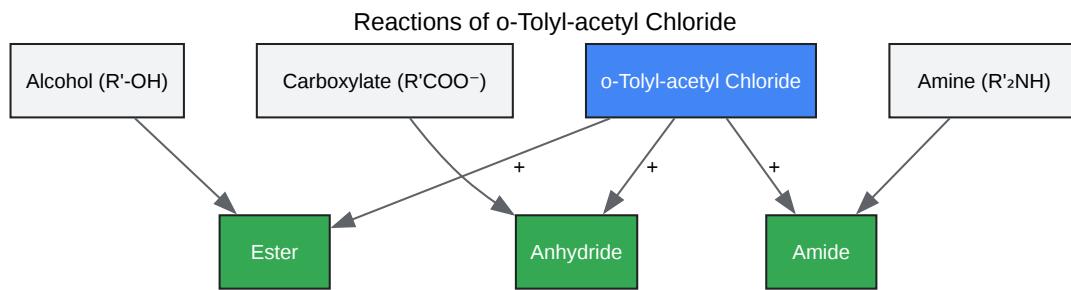
Fig. 1: Synthesis of **o-Tolyl-acetyl Chloride**.

Reactivity and Applications

As an acyl chloride, **o-tolyl-acetyl chloride** is a versatile electrophile for introducing the 2-methylphenylacetyl group. Its reactivity is centered on nucleophilic acyl substitution.

Nucleophilic Acyl Substitution

o-Tolyl-acetyl chloride readily reacts with various nucleophiles to form a range of derivatives. This is a fundamental reaction in the synthesis of pharmaceuticals and other fine chemicals.



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Fig. 2: Nucleophilic Acyl Substitution Reactions.

Applications in Drug Development

The o-tolylacetyl moiety is incorporated into various molecular scaffolds to modulate their biological activity. For instance, it has been used in the synthesis of N-heterocyclic carbene (NHC) ligands for metal complexes that exhibit antibacterial properties. The introduction of this group can influence the lipophilicity and steric profile of a compound, which are critical for its pharmacokinetic and pharmacodynamic properties.

Spectroscopic Data (Predicted)

While experimental spectra for **o-tolyl-acetyl chloride** are not readily available in public databases, its expected spectroscopic features can be predicted based on its structure and data from similar compounds.

¹H NMR:

- Aromatic protons: Multiplets in the range of 7.1-7.4 ppm.
- Methylene protons (-CH₂-): A singlet around 4.1 ppm.[3]
- Methyl protons (-CH₃): A singlet around 2.3 ppm.[4]

¹³C NMR:

- Carbonyl carbon (C=O): A signal in the range of 170-175 ppm.
- Aromatic carbons: Signals between 125-140 ppm.
- Methylene carbon (-CH₂-): A signal around 45-50 ppm.
- Methyl carbon (-CH₃): A signal around 18-20 ppm.

Infrared (IR) Spectroscopy:

- C=O stretch: A strong, sharp absorption band in the region of 1780-1815 cm⁻¹.[\[5\]](#)
- C-Cl stretch: A band in the range of 650-850 cm⁻¹.
- Aromatic C-H stretch: Signals above 3000 cm⁻¹.
- Aliphatic C-H stretch: Signals just below 3000 cm⁻¹.

Safety and Handling

o-Tolyl-acetyl chloride is a corrosive and moisture-sensitive compound that requires careful handling.

Hazard Statements:

- Causes severe skin burns and eye damage.
- May be corrosive to metals.
- Reacts violently with water, releasing toxic and corrosive hydrogen chloride gas.

Precautionary Measures:

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)

- Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry, and well-ventilated area. Keep away from water and moisture.
- Spills: Absorb spills with an inert, dry material and dispose of as hazardous waste. Do not use water to clean up spills.
- First Aid: In case of contact with skin or eyes, flush immediately with copious amounts of water for at least 15 minutes and seek immediate medical attention. If inhaled, move to fresh air and seek medical attention. If swallowed, do not induce vomiting and seek immediate medical attention.

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